

Preparation of Furaptra (Mag-Fura-2) Stock Solutions: An Application Note

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Compound of Interest

Compound Name: *Furaptra*

Cat. No.: *B055009*

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Introduction

Furaptra, also known as Mag-Fura-2, is a ratiometric, UV-excitable fluorescent indicator dye used for the quantification of intracellular magnesium (Mg^{2+}) concentrations.[1][2] It also exhibits a response to calcium (Ca^{2+}) with a significantly higher dissociation constant (K_d) compared to its affinity for Mg^{2+} , making it useful for detecting high, transient Ca^{2+} spikes.[1][2][3] **Furaptra** is available in two primary forms: the acetoxymethyl (AM) ester, which is membrane-permeant, and the membrane-impermeant salt form (tetrapotassium or tetrasodium salt).[1][4] Proper preparation of stock solutions is critical for accurate and reproducible experimental results. This document provides detailed protocols for the preparation, storage, and handling of **Furaptra** stock solutions.

Chemical and Physical Properties

A summary of **Furaptra**'s key properties is essential for the accurate preparation of stock solutions. The properties vary between the AM ester and the salt forms.

Property	Furaptra, AM Ester	Furaptra, Tetrapotassium Salt	Furaptra, Tetrasodium Salt
Molecular Formula	C ₃₀ H ₃₀ N ₂ O ₁₉ [4]	C ₁₈ H ₁₀ K ₄ N ₂ O ₁₁ [2]	C ₁₈ H ₁₀ N ₂ Na ₄ O ₁₁ [1]
Molecular Weight	723 g/mol [4]	587 g/mol [2]	523 g/mol [1]
Appearance	Light yellow solid[4]	Light yellow solid[2]	Light yellow solid[1]
Solubility	Soluble in anhydrous DMSO[4]	Soluble in water (pH > 6)[2]	Soluble in water (pH > 6)[1]
Cell Permeability	Membrane permeant[4]	Membrane impermeant[2]	Membrane impermeant[1]
Excitation/Emission (after hydrolysis)	369/511 nm (no Mg ²⁺); 330/491 nm (high Mg ²⁺)[4]	369/511 nm (no Mg ²⁺); 330/491 nm (high Mg ²⁺)[2]	369/511 nm (no Mg ²⁺); 330/491 nm (high Mg ²⁺)[1]
Storage	-20°C, desiccated, protected from light[4]	-20°C, desiccated, protected from light[2]	4°C, desiccated, protected from light[1] [5]

Experimental Protocols

Protocol 1: Preparation of Furaptra, AM Ester Stock Solution

Furaptra, AM ester is the preferred form for loading the indicator into live cells. Once inside the cell, nonspecific esterases cleave the AM ester group, trapping the active, membrane-impermeant form of **Furaptra** in the cytoplasm.[6]

Materials:

- **Furaptra**, AM ester solid
- Anhydrous dimethyl sulfoxide (DMSO)
- Vortex mixer

- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile pipette tips

Procedure:

- **Equilibration:** Allow the vial of **Furaptra**, AM ester and the anhydrous DMSO to warm to room temperature before opening to prevent condensation, which can lead to hydrolysis of the AM ester.^[7]
- **Weighing:** Due to the small quantities typically used, it is often more practical to dissolve the entire contents of a pre-weighed vial.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the vial of **Furaptra**, AM ester to achieve a stock solution concentration of 1-5 mM.^[7] For example, to prepare a 1 mM stock solution from 1 mg of **Furaptra**, AM ester (MW: 723 g/mol), add 1.38 mL of anhydrous DMSO.
- **Mixing:** Cap the vial tightly and vortex thoroughly until the solid is completely dissolved. Dissolution may be slow, so allow sufficient time.^[7]
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in tightly sealed microcentrifuge tubes or amber glass vials to avoid repeated freeze-thaw cycles and moisture contamination. Store the aliquots at -20°C, protected from light.^[4] A properly stored DMSO stock solution is stable for at least six months.^[7]

Protocol 2: Preparation of Furaptra Salt (Tetrapotassium or Tetrasodium) Stock Solution

The salt forms of **Furaptra** are used for in vitro calibration or can be loaded into cells via microinjection or scrape loading.^{[1][2]}

Materials:

- **Furaptra**, tetrapotassium or tetrasodium salt
- High-purity water or an appropriate aqueous buffer (pH > 6)

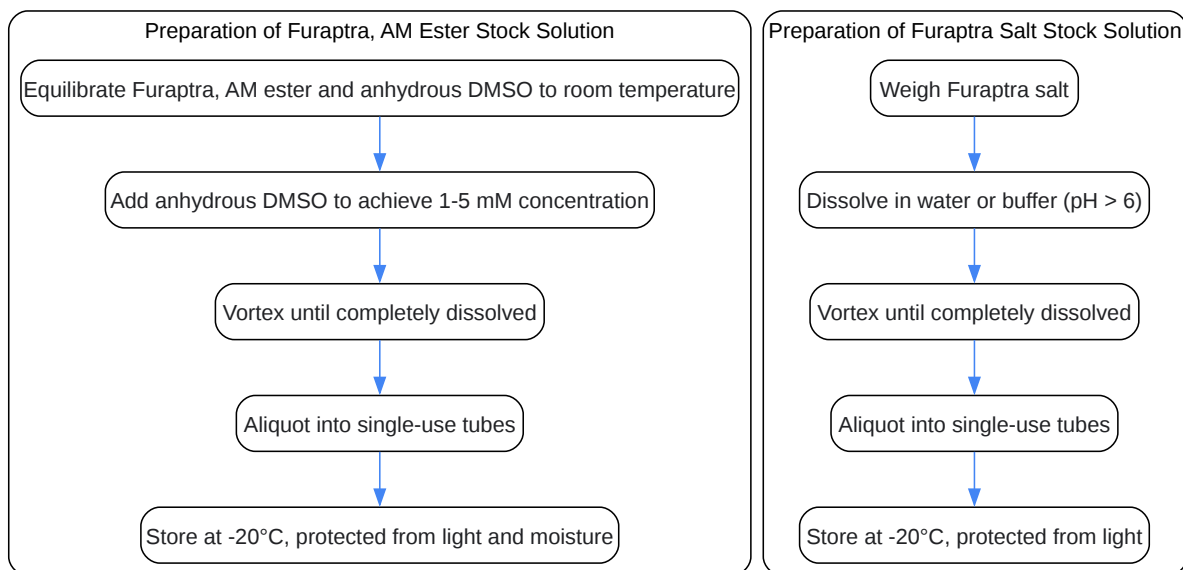
- Vortex mixer
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile pipette tips

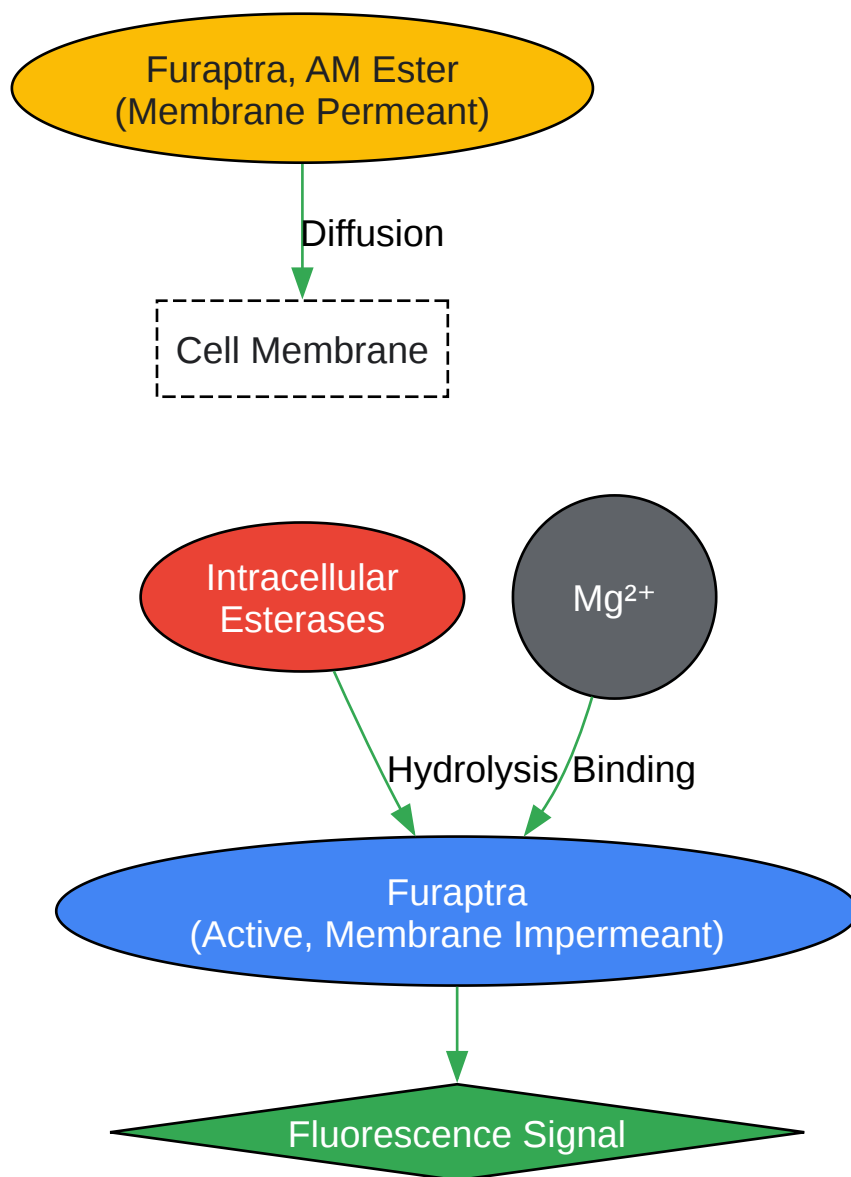
Procedure:

- Weighing: Weigh the desired amount of **Furaptra** salt.
- Dissolution: Dissolve the **Furaptra** salt in high-purity water or an aqueous buffer with a pH greater than 6 to the desired stock concentration (e.g., 1-10 mM).
- Mixing: Vortex the solution until the salt is completely dissolved.
- Aliquoting and Storage: Aliquot the stock solution into smaller volumes. Store the aliquots frozen at -20°C and protected from light. These solutions should be stable for at least six months.^[8]

Mandatory Visualizations

Experimental Workflow for Stock Solution Preparation





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